

Technical Guide: Physicochemical Properties and Application of PC(17:0/16:1)-d5

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Compound of Interest

Compound Name: 17:0-16:1 PC-d5

CAS No.: 2342575-79-3

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Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the physicochemical properties of 1-heptadecanoyl-2-(9Z-hexadecenoyl)-sn-glycero-3-phosphocholine-d5 (PC(17:0/16:1)-d5) and its primary application as an internal standard in mass spectrometry-based lipidomics.

Core Properties and Structure

PC(17:0/16:1)-d5 is a deuterated synthetic phosphatidylcholine, a class of phospholipids that are major components of biological membranes. It features a glycerol backbone with a heptadecanoic acid (17:0) at the sn-1 position, a palmitoleic acid (16:1) at the sn-2 position, and a phosphocholine headgroup. The "-d5" designation indicates that five hydrogen atoms on the glycerol backbone have been replaced with deuterium. This isotopic labeling is critical for its function as an internal standard, as it makes the molecule chemically almost identical to its endogenous counterpart but distinguishable by mass.^{[1][2][3]}

Physicochemical Data

The essential physicochemical properties of PC(17:0/16:1)-d5 are summarized below. These characteristics are fundamental for its use in quantitative analytical methods.

Property	Value	Reference(s)
Synonyms	1-heptadecanoyl-2-palmitoleoyl-sn-glycero(d5)-3-phosphocholine, PC 17:0-16:1-d5	[1][3]
Molecular Formula	C ₄₁ H ₇₅ D ₅ NO ₈ P	[1]
Formula Weight	751.09 g/mol	[1]
Exact Mass	750.59 Da	[1][3]
Purity	>99%	[3]
Appearance	Typically supplied as a solution or liquid	[3]
Solubility	Soluble in dichloromethane (DCM) and methanol	[3]
Storage Conditions	-20°C	[3]

Application in Quantitative Lipidomics

The primary and critical application of PC(17:0/16:1)-d5 is its use as an internal standard (IS) for the accurate and precise quantification of phosphatidylcholines and other lipid species in complex biological samples using mass spectrometry.[2][3][4]

Principle: Isotope Dilution Mass Spectrometry

The methodology is based on the principle of stable isotope dilution.[2] A precisely known quantity of the deuterated standard (PC(17:0/16:1)-d5) is added to a biological sample at the very beginning of the sample preparation process.[2]

Key advantages of this approach include:

- **Correction for Sample Loss:** The deuterated standard and the endogenous analyte exhibit nearly identical physicochemical properties. Therefore, any loss of material during the multi-step workflow (e.g., extraction, transfers) will affect both the analyte and the standard proportionally.[2]
- **Correction for Matrix Effects:** In mass spectrometry, particularly with electrospray ionization (ESI), other molecules in the sample matrix can suppress or enhance the ionization of the target analyte, leading to inaccurate measurements. Since the standard co-elutes with the analyte and behaves similarly in the ion source, it effectively normalizes these variations.[2][4]

The mass spectrometer can easily differentiate the endogenous lipid from the deuterated standard based on their difference in mass-to-charge ratio (m/z). By comparing the signal intensity of the endogenous lipid to the known concentration of the spiked internal standard, a highly accurate quantification can be achieved.[2]

Experimental Protocol: Lipid Quantification Workflow

The following section details a typical experimental methodology for quantifying phosphatidylcholines in a biological matrix (e.g., human plasma) using PC(17:0/16:1)-d5 as an internal standard.

Materials

- Biological Sample (e.g., Plasma, Tissue Homogenate)
- PC(17:0/16:1)-d5 Internal Standard Solution (of known concentration)
- Lipid Extraction Solvents (e.g., Dichloromethane, Methanol, Water)[5]
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) System[6][7]

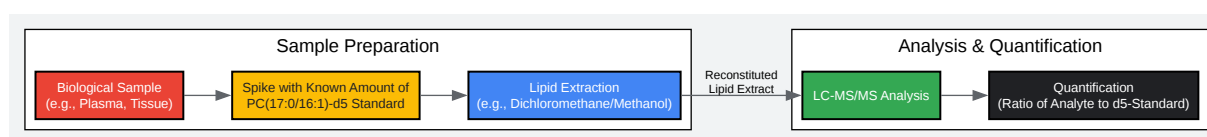
Procedure

- **Sample Preparation:** A defined volume or weight of the biological sample is aliquoted into an extraction tube.

- **Internal Standard Spiking:** A precise volume of the PC(17:0/16:1)-d5 internal standard solution is added directly to the sample. This is a critical step to ensure the standard is subjected to the entire subsequent workflow.[2]
- **Lipid Extraction:** A liquid-liquid extraction is performed to separate lipids from other biomolecules. A common method involves adding methanol and dichloromethane, followed by water, to create a biphasic system. After vortexing and centrifugation, the lower organic layer containing the lipids is carefully collected.[5]
- **Solvent Evaporation and Reconstitution:** The collected organic solvent is evaporated to dryness, typically under a stream of nitrogen gas. The dried lipid extract is then reconstituted in a smaller volume of a solvent compatible with the LC-MS system (e.g., methanol/acetonitrile).
- **LC-MS/MS Analysis:** The reconstituted sample is injected into the LC-MS/MS system. The lipids are separated chromatographically (often using a C18 column) before being ionized and detected by the mass spectrometer. The instrument is set to monitor specific mass transitions for both the endogenous PC species and the d5-labeled internal standard.[7]
- **Data Analysis:** The peak areas for the endogenous lipid and the PC(17:0/16:1)-d5 standard are integrated. The concentration of the endogenous lipid is calculated by comparing the ratio of its peak area to that of the internal standard against a calibration curve.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of a typical quantitative lipidomics experiment using a deuterated internal standard.



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Caption: Workflow for quantitative lipidomics using a deuterated internal standard.

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